

Preamble: Situating a Specific Triglyceride in Modern Research

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Compound of Interest

Compound Name: *1,2,3-Tri-13(Z),16(Z)-docosadienoyl-glycerol*

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In the intricate landscape of lipidomics, the focus often gravitates towards classes of lipids rather than individual molecular species. However, a deep understanding of a single, defined molecule can provide unparalleled insight into broader biological mechanisms. This guide focuses on **1,2,3-Tri-13(Z),16(Z)-docosadienoyl-glycerol**, a specific triacylglycerol (TAG). As a homogenous triglyceride, it is composed of a glycerol backbone esterified to three identical fatty acid chains: 13(Z),16(Z)-docosadienoic acid.^{[1][2]}

Triglycerides are primarily known as the main constituents of body fat and serve as a vital energy storage depot.^{[3][4][5][6]} However, the specific biological activity of a TAG is often dictated by its constituent fatty acids. The fatty acid in this molecule, 13(Z),16(Z)-docosadienoic acid, is a polyunsaturated fatty acid (PUFA) that has been identified as a potent agonist for the Free Fatty Acid Receptor 4 (FFAR4), also known as GPR120.^{[7][8][9]} This receptor is a key player in metabolic regulation, inflammation, and gut hormone secretion.^[9]

This guide provides researchers, scientists, and drug development professionals with a comprehensive technical overview of **1,2,3-Tri-13(Z),16(Z)-docosadienoyl-glycerol**, from its fundamental structure and synthesis to its analytical characterization and potential biological

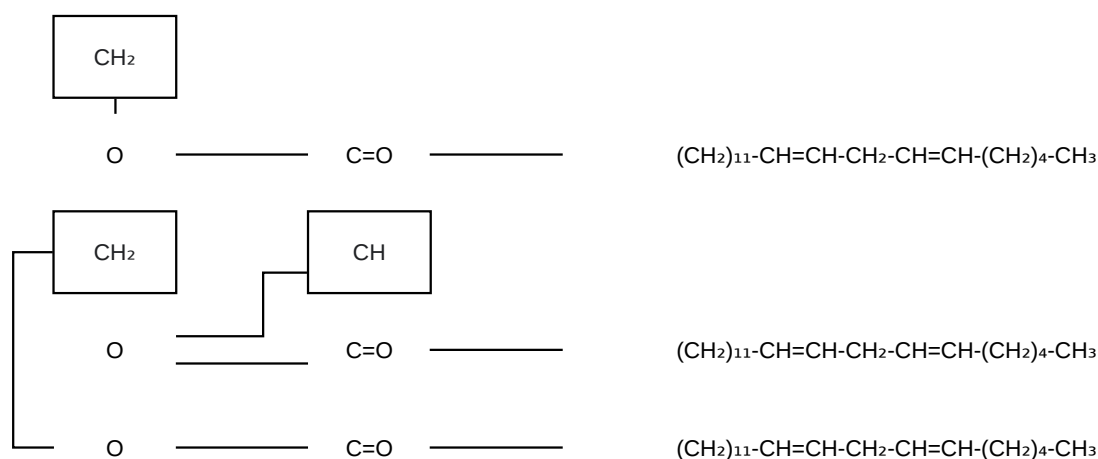
applications. The methodologies described herein are designed to be self-validating, ensuring scientific rigor and reproducibility.

Section 1: Molecular Structure and Physicochemical Properties

A thorough understanding of the molecule's structure is the foundation for all subsequent experimental design and data interpretation.

Chemical Structure

1,2,3-Tri-13(Z),16(Z)-docosadienoyl-glycerol is a triester formed from the condensation of one glycerol molecule and three molecules of 13(Z),16(Z)-docosadienoic acid.[6][10] The fatty acids are attached to the sn-1, sn-2, and sn-3 positions of the glycerol backbone. The "(Z)" designation in the fatty acid name indicates a cis configuration for the double bonds at carbons 13 and 16, which introduces kinks in the acyl chains and influences the molecule's physical properties.



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Caption: Structure of **1,2,3-Tri-13(Z),16(Z)-docosadienoyl-glycerol**.

Physicochemical Data

Quantitative data provides the necessary parameters for experimental planning, such as calculating molar concentrations and choosing appropriate solvents.

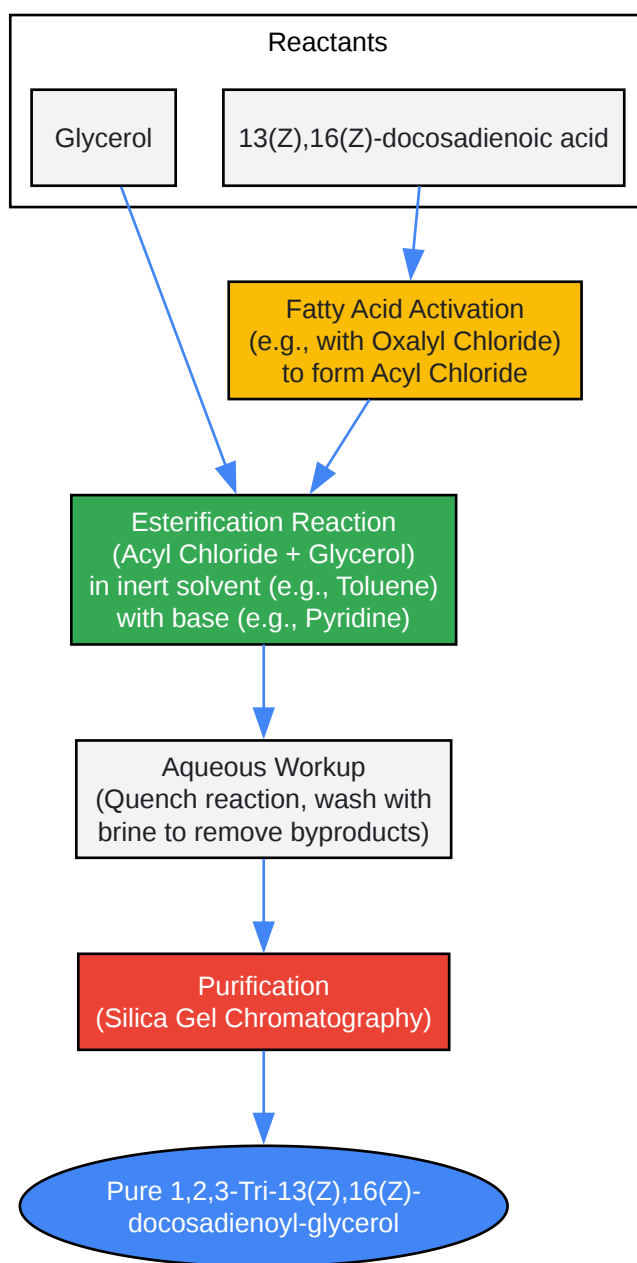
Property	Value	Source
IUPAC Name	(13Z,16Z)-13,16-docosadienoic acid, 2,3-bis[[(13Z,16Z)-1-oxo-13,16-docosadien-1-yl]oxy]propyl ester	[11]
Synonyms	Glycerol Tri-13(Z),16(Z)-Docosadienoate; TG(20:2/20:2/20:2)	[2][12]
CAS Number	958760-53-7	[1][2][11][13]
Molecular Formula	C ₆₉ H ₁₂₂ O ₆	[2]
Molecular Weight	1047.7 g/mol	[2]
Physical State	Liquid	[2]
Solubility	Soluble in ethanol, DMF	[2]

Section 2: Chemical Synthesis and Purification

The synthesis of a high-purity, single-species triglyceride is essential for accurate biological and analytical studies. The following section outlines a robust methodology for its preparation.

Synthesis Rationale

The synthesis of a triglyceride involves the esterification of the three hydroxyl groups of glycerol with fatty acids.[14][15] For a homogenous triglyceride like the topic molecule, this is simplified by using a single fatty acid species. The core challenge is to drive the reaction to completion while minimizing side products. This is typically achieved by activating the carboxylic acid of the fatty acid, for example, by converting it to an acyl chloride or using a coupling agent, to make it more reactive towards the glycerol hydroxyl groups.



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Caption: General workflow for the chemical synthesis of the target triglyceride.

Detailed Synthesis Protocol

This protocol is a representative method. Researchers should always perform reactions in a fume hood with appropriate personal protective equipment.

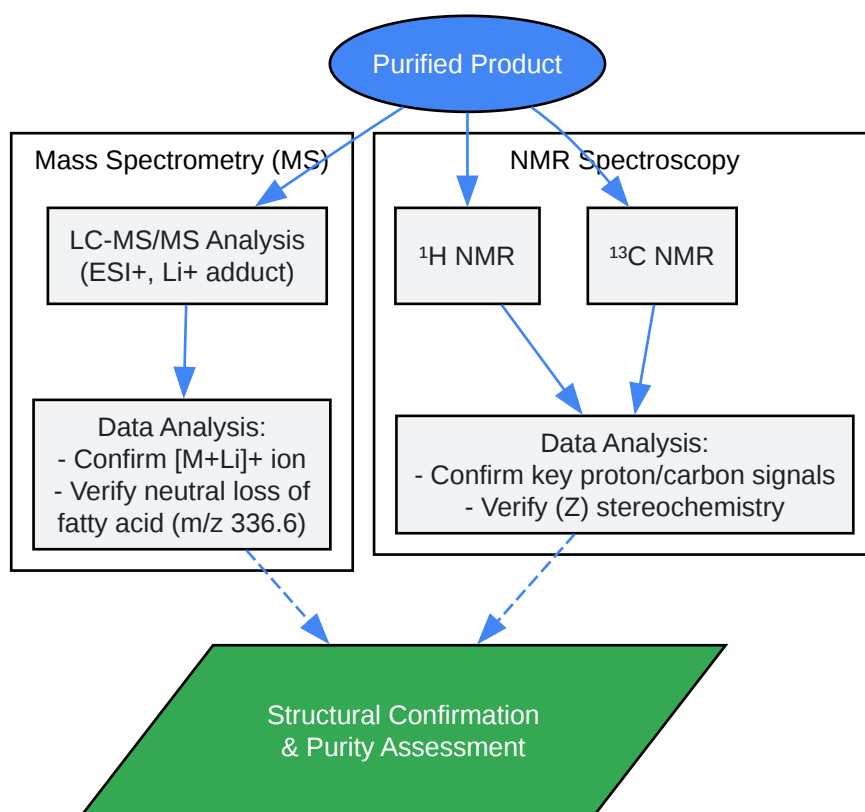
- Fatty Acid Activation (Acyl Chloride Formation):

- Dissolve 3.3 equivalents of 13(Z),16(Z)-docosadienoic acid (MW: 336.56 g/mol) in anhydrous dichloromethane (DCM) under an inert atmosphere (e.g., Argon).
- Cool the solution to 0°C in an ice bath.
- Slowly add 3.5 equivalents of oxalyl chloride. The slow addition is critical to control the exothermic reaction and gas evolution.
- Add a catalytic amount of anhydrous N,N-Dimethylformamide (DMF) to initiate the reaction.
- Allow the reaction to stir at 0°C for 30 minutes, then warm to room temperature and stir for an additional 2 hours.
- Remove the solvent and excess oxalyl chloride under reduced pressure to yield the crude fatty acyl chloride.
- Esterification:
 - Dissolve 1.0 equivalent of glycerol in anhydrous pyridine. Pyridine acts as both a solvent and an acid scavenger.
 - Cool the glycerol solution to 0°C.
 - Dissolve the crude acyl chloride from the previous step in a minimal amount of anhydrous DCM and add it dropwise to the glycerol solution. This slow addition prevents polymerization and controls the reaction temperature.
 - Allow the reaction to stir at room temperature overnight (16-18 hours) to ensure complete esterification at all three positions.
- Workup and Purification:
 - Quench the reaction by slowly adding cold water.
 - Transfer the mixture to a separatory funnel and extract with ethyl acetate (3x volumes).

- Wash the combined organic layers sequentially with 1M HCl (to remove pyridine), saturated sodium bicarbonate solution (to neutralize any remaining acid), and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product using silica gel column chromatography, eluting with a hexane/ethyl acetate gradient. The nonpolar nature of the triglyceride means it will elute with a low percentage of the more polar ethyl acetate.
- Combine fractions containing the pure product (as determined by TLC) and remove the solvent to yield the final product.

Section 3: Analytical Characterization and Structural Elucidation

Confirming the identity and purity of the synthesized molecule is a non-negotiable step. A multi-modal analytical approach provides the highest level of confidence.



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Caption: A multi-technique workflow for structural validation.

Mass Spectrometry (MS)

Mass spectrometry is the gold standard for lipid identification and quantification.^{[3][16][17]}

- Rationale: For triglycerides, electrospray ionization (ESI) in positive ion mode is preferred. The use of lithium adducts ($[M+Li]^+$) is particularly advantageous as it yields stable parent ions and highly informative fragmentation patterns upon collision-induced dissociation (CID).^[16]
- Protocol: LC-MS/MS Analysis
 - Prepare a 1 mg/mL stock solution of the triglyceride in ethanol.
 - Dilute to a final concentration of 10 µg/mL in mobile phase containing 1mM lithium acetate.
 - Inject onto a C18 reversed-phase column.
 - Perform MS analysis in positive ion mode, scanning for the predicted $[M+Li]^+$ ion ($m/z \approx 1054.7$).
 - Perform tandem MS (MS/MS) on the parent ion. The expected fragmentation is the neutral loss of one of the fatty acid chains ($C_{22}H_{40}O_2$), resulting in a characteristic fragment ion.

Expected Ion	m/z (approx.)	Annotation
$[M+Li]^+$	1054.7	Parent lithiated adduct
$[M+Li - C_{22}H_{40}O_2]^+$	718.1	Diacylglycerol-like fragment after neutral loss of one fatty acid

Nuclear Magnetic Resonance (NMR) Spectroscopy

While MS confirms mass and composition, NMR provides definitive structural information, including the location and stereochemistry of double bonds.[\[18\]](#)[\[19\]](#)[\[20\]](#)

- Rationale: ^1H NMR allows for the identification and integration of key protons, confirming the ratio of the glycerol backbone to the acyl chains and identifying the olefinic and allylic protons of the unsaturated fatty acids.[\[20\]](#)[\[21\]](#) ^{13}C NMR complements this by identifying the unique carbon environments.
- Expected ^1H NMR Chemical Shifts (in CDCl_3):
 - δ 5.30-5.45 ppm: Olefinic protons ($-\text{CH}=\text{CH}-$). The integration of this region should correspond to 12 protons (2 per double bond x 2 double bonds per chain x 3 chains).
 - δ 5.26 ppm: sn-2 proton of the glycerol backbone (CH).
 - δ 4.10-4.35 ppm: sn-1 and sn-3 protons of the glycerol backbone (CH_2).
 - δ 2.77 ppm: Bis-allylic protons ($=\text{CH}-\text{CH}_2-\text{CH}=\text{}$).
 - δ 2.05 ppm: Allylic protons ($-\text{CH}_2-\text{CH}=\text{}$).
 - δ 0.88 ppm: Terminal methyl protons ($-\text{CH}_3$).

Section 4: Biological Significance and Potential Applications

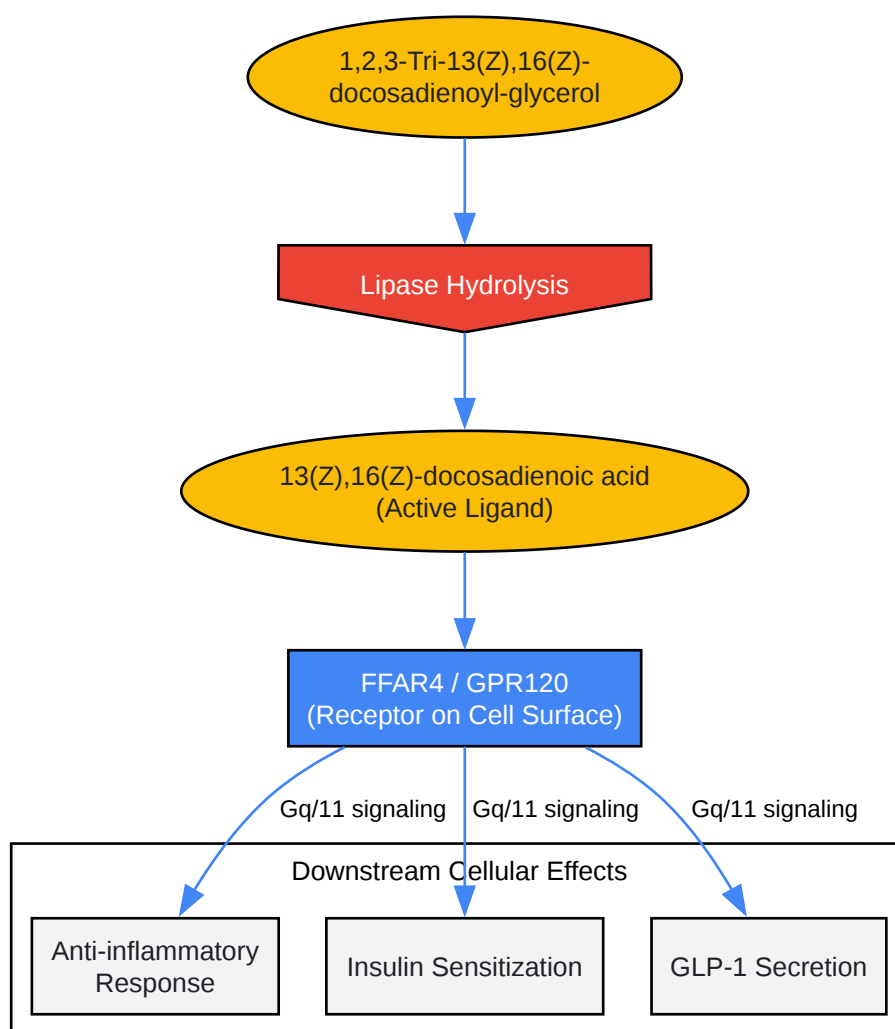
The function of **1,2,3-Tri-13(Z),16(Z)-docosadienoyl-glycerol** is intrinsically linked to its constituent fatty acid.

Role as an FFAR4 (GPR120) Agonist

The most significant known activity of the constituent fatty acid, 13(Z),16(Z)-docosadienoic acid, is its role as an agonist for FFAR4/GPR120.[\[7\]](#)[\[8\]](#)[\[9\]](#) This G-protein coupled receptor is highly expressed in adipose tissue, macrophages, and enteroendocrine cells. Its activation by long-chain fatty acids leads to several beneficial metabolic effects:

- Anti-Inflammatory Action: FFAR4 activation in macrophages inhibits inflammatory signaling pathways.
- Insulin Sensitization: It enhances glucose uptake in adipocytes.
- Gut Hormone Release: It stimulates the secretion of glucagon-like peptide-1 (GLP-1), a key incretin hormone that regulates blood sugar.[9]

As a stable, pure triglyceride, **1,2,3-Tri-13(Z),16(Z)-docosadienoyl-glycerol** can serve as a valuable research tool to study these pathways, potentially acting as a pro-drug that releases the active fatty acid upon hydrolysis by lipases.



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Caption: Proposed mechanism of action via hydrolysis and FFAR4 activation.

Application in Drug Discovery and Diagnostics

Given its link to FFAR4, this molecule is a valuable tool for:

- **Target Validation:** Studying the physiological roles of FFAR4 in metabolic diseases.
- **Screening Assays:** Serving as a positive control in high-throughput screens for novel FFAR4 modulators.
- **Biomarker Research:** A patent has suggested related metabolites as potential biomarkers for the diagnosis of pancreatic cancer, indicating a possible role in disease-related lipidomic shifts.^[1]

Section 5: Key Experimental Protocols

The following protocols provide a starting point for researchers wishing to utilize this molecule in their studies.

Protocol: In Vitro Calcium Flux Assay for FFAR4 Activation

- **Rationale:** FFAR4 primarily signals through the Gq/11 pathway, which results in the release of intracellular calcium (Ca^{2+}). This change can be measured using a calcium-sensitive fluorescent dye.
- **Methodology:**
 - **Cell Culture:** Culture HEK293 cells stably expressing the human FFAR4 receptor.
 - **Dye Loading:** Plate cells in a 96-well black, clear-bottom plate. Once confluent, load the cells with a calcium-sensitive dye (e.g., Fluo-4 AM) according to the manufacturer's protocol. This step is critical for visualizing the calcium response.
 - **Compound Preparation:** Prepare a 10 mM stock solution of **1,2,3-Tri-13(Z),16(Z)-docosadienoyl-glycerol** in ethanol. Create a serial dilution in assay buffer containing 0.1% BSA. The BSA is essential to maintain the lipid's solubility in the aqueous buffer.

- Assay Execution: Use a fluorescence plate reader (e.g., FLIPR, FlexStation) to measure baseline fluorescence.
- Add the compound dilutions to the cells and immediately begin kinetic reading of fluorescence intensity for 2-3 minutes.
- Data Analysis: The increase in fluorescence corresponds to an increase in intracellular Ca^{2+} . Plot the peak fluorescence response against the compound concentration and fit to a four-parameter logistic equation to determine the EC_{50} .

Conclusion and Future Outlook

1,2,3-Tri-13(Z),16(Z)-docosadienoyl-glycerol represents more than just a storage molecule; it is a specific chemical tool for probing the complex biology of fatty acid signaling. Its utility stems from the well-defined structure and the potent biological activity of its constituent fatty acid as an agonist of the FFAR4 receptor. By providing a stable, high-purity source of this specific lipid, researchers can confidently investigate its effects on metabolic and inflammatory pathways. Future research may focus on its pharmacokinetic profile, its efficacy in preclinical models of metabolic disease, and further exploration of its potential as a diagnostic biomarker. The rigorous synthesis and analytical characterization outlined in this guide are the essential first steps in unlocking the full potential of this fascinating molecule.

References

- Hsu, F. F., & Turk, J. (2010). Lipidomic Analysis of Triglyceride Molecular Species in Biological Lipid Extracts. *Analytical Chemistry*, 82(15), 6449–6457.
- Han, X., & Gross, R. W. (2005). Shotgun lipidomics: electrospray ionization mass spectrometric analysis and quantitation of the full spectrum of lipid molecular species. *Mass spectrometry reviews*, 24(3), 367–412.
- Yang, K., & Han, X. (2021). Overview of lipidomic analysis of triglyceride molecular species in biological lipid extracts. *Analytical and bioanalytical chemistry*, 413(9), 2375–2388.
- Yang, K., & Han, X. (2021). An Overview of Lipidomic Analysis of Triglyceride Molecular Species in Biological Lipid Extracts. *Journal of the American Society for Mass Spectrometry*, 32(3), 609-624.
- Yang, K., & Han, X. (2021). Overview of Lipidomic Analysis of Triglyceride Molecular Species in Biological Lipid Extracts. *Journal of the American Society for Mass Spectrometry*, 32(3), 609-624.

- Wikipedia contributors. (2023). Lipogenesis. Wikipedia. [[Link](#)]
- Otvos, J. D. (2002). Measurement of triglyceride-rich lipoproteins by nuclear magnetic resonance spectroscopy. Clinical cardiology, 25(10 Suppl 2), II22–II27.
- Botham, K. M., & Mayes, P. A. (2018). Lipids: Triglyceride and Phospholipid Synthesis. In Integrative Medical Biochemistry Examination and Board Review. AccessPharmacy. [[Link](#)]
- Wikipedia contributors. (2023). Triglyceride. Wikipedia. [[Link](#)]
- Otvos, J. D. (2002). Measurement of triglyceride-rich lipoproteins by nuclear magnetic resonance spectroscopy. PubMed. [[Link](#)]
- National Center for Biotechnology Information. (n.d.). 13Z,16Z-docosadienoic acid. PubChem. [[Link](#)]
- King, M. W. (2023). Triglyceride Synthesis and Its Role in Metabolism. The Medical Biochemistry Page. [[Link](#)]
- Wikipedia contributors. (2024). Docosadienoic acid. Wikipedia. [[Link](#)]
- Various authors. (2022). How does triglyceride form glycerol and three fatty acids? Quora. [[Link](#)]
- ResearchGate. (n.d.). ¹H-NMR spectrum of a triglyceride with saturated and unsaturated fatty acids. ResearchGate. [[Link](#)]
- ResearchGate. (n.d.). ¹³C-NMR spectrum of glyceride moieties: mono-, di-and triglycerides. ResearchGate. [[Link](#)]
- Guillén, M. D., & Ruiz, A. (2003). ¹H-Nuclear Magnetic Resonance Analysis of the Triacylglyceride Composition of Cold-Pressed Oil from Camellia japonica. Journal of the American Oil Chemists' Society, 80(8), 755-761. [[Link](#)]
- ProkaGENOMICS. (n.d.). **1,2,3-Tri-13(Z),16(Z)-docosadienoyl-glycerol**. ProkaGENOMICS. [[Link](#)]

- National Center for Biotechnology Information. (n.d.). 1-(5Z,8Z,11Z,14Z-eicosatetraenoyl)-2-11Z-docosenoyl-3-(13Z,16Z-docosadienoyl)-sn-glycerol. PubChem. [[Link](#)]
- Measles Who. (n.d.). **1,2,3-Tri-13(Z),16(Z)-docosadienoyl-glycerol**. Measles Who. [[Link](#)]
- Wang, M., Wang, C., & Han, X. (2016). Monoacylglycerol Analysis Using MS/MSALL Quadruple Time of Flight Mass Spectrometry. Analytical chemistry, 88(17), 8828–8835. [[Link](#)]
- Neb-bio. (n.d.). **1,2,3-Tri-13(Z),16(Z)-Docosadienoyl-glycerol**. Neb-bio. [[Link](#)]

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- 1. medchemexpress.com [medchemexpress.com]
- 2. caymanchem.com [caymanchem.com]
- 3. researchgate.net [researchgate.net]
- 4. scholars.uthscsa.edu [scholars.uthscsa.edu]
- 5. Overview of Lipidomic Analysis of Triglyceride Molecular Species in Biological Lipid Extracts - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Triglyceride - Wikipedia [en.wikipedia.org]
- 7. caymanchem.com [caymanchem.com]
- 8. medchemexpress.com [medchemexpress.com]
- 9. apexbt.com [apexbt.com]
- 10. quora.com [quora.com]
- 11. 1,2,3-Tri-13(Z),16(Z)-Docosadienoyl-glycerol | CAS 958760-53-7 | Cayman Chemical | Biomol.de [biomol.com]
- 12. nbs-bio.com [nbs-bio.com]
- 13. 1,2,3-Tri-13(Z),16(Z)-Docosadienoyl-glycerol Price from Supplier Brand Shanghai Nianxing Industrial Co., Ltd on Chemsr.com [chemsrc.com]

- [14. Lipogenesis - Wikipedia \[en.wikipedia.org\]](#)
- [15. accesspharmacy.mhmedical.com \[accesspharmacy.mhmedical.com\]](#)
- [16. pubs.acs.org \[pubs.acs.org\]](#)
- [17. An Overview of Lipidomic Analysis of Triglyceride Molecular Species in Biological Lipid Extracts - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [18. Measurement of triglyceride-rich lipoproteins by nuclear magnetic resonance spectroscopy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [19. Measurement of triglyceride-rich lipoproteins by nuclear magnetic resonance spectroscopy - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [20. ¹H-Nuclear Magnetic Resonance Analysis of the Triacylglyceride Composition of Cold-Pressed Oil from Camellia japonica - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [21. researchgate.net \[researchgate.net\]](#)
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